

Analytical methods for (3S)-3-Benzylmorpholine-4-carboxamide characterization

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Compound of Interest

Compound Name: (3S)-3-Benzylmorpholine-4-carboxamide

CAS No.: 2408936-75-2

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An Application Guide to the Analytical Characterization of (3S)-3-Benzylmorpholine-4-carboxamide

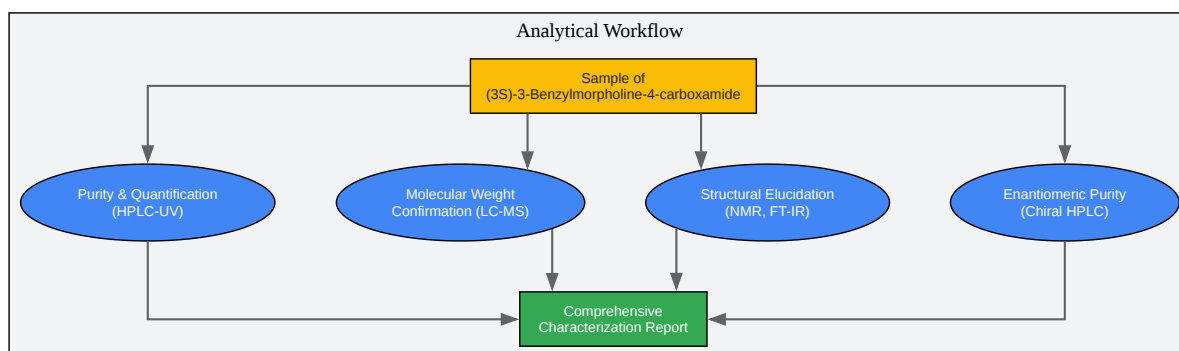
Abstract: This document provides a comprehensive guide to the analytical methodologies required for the robust characterization of **(3S)-3-Benzylmorpholine-4-carboxamide**, a chiral molecule of interest in pharmaceutical development. The protocols and insights detailed herein are designed for researchers, analytical scientists, and quality control professionals. We will explore a multi-technique approach, emphasizing not just the procedural steps but the scientific rationale behind them to ensure data integrity and trustworthiness. The methods cover identity, purity, structure, and stereochemical confirmation, employing High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Fourier-Transform Infrared (FT-IR) Spectroscopy.

Introduction: A Multi-Faceted Analytical Strategy

(3S)-3-Benzylmorpholine-4-carboxamide is a specific stereoisomer featuring several key structural motifs: a morpholine ring, a benzyl group attached to a chiral center, and a primary

carboxamide. The precise analytical characterization of this compound is critical for ensuring its identity, purity, and stability, which are cornerstone requirements in drug development and manufacturing. A failure to control these attributes can have profound implications for safety and efficacy.

Our approach is built on the principle of orthogonality, where different analytical techniques provide complementary and cross-verifiable data. This ensures a comprehensive and reliable characterization of the molecule.



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Fig. 1: Overall analytical workflow for characterization.

Chromatographic Purity: High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone for assessing the purity of **(3S)-3-Benzylmorpholine-4-carboxamide** by separating it from synthesis-related impurities, starting materials, and degradation products.

Expertise & Rationale: A reversed-phase HPLC (RP-HPLC) method is the logical choice due to the molecule's moderate polarity. A C18 (octadecylsilyl) stationary phase provides excellent

hydrophobic retention for the benzyl group, while a polar mobile phase (typically a mixture of acetonitrile and water) allows for fine-tuning the elution. UV detection is suitable as the benzyl group contains a chromophore that absorbs UV light. A wavelength of around 254 nm is a common starting point for aromatic systems.^[1]

Protocol 2.1: RP-HPLC Method for Purity Analysis

- Instrumentation: HPLC system with a UV detector, autosampler, and column oven.
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the sample.
 - Dissolve in 10 mL of a 50:50 (v/v) mixture of acetonitrile and water to create a 1 mg/mL stock solution.
 - Further dilute as necessary to fall within the linear range of the detector.
- Chromatographic Conditions:

Parameter	Recommended Condition	Rationale
Column	C18, 250 x 4.6 mm, 5 μ m	Standard for retaining moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for better peak shape and MS compatibility.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier for elution.
Gradient	0-20 min: 10% to 90% B	A gradient ensures elution of potential impurities with a wide polarity range.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	35 $^{\circ}$ C	Ensures reproducible retention times. [2]
Detection	UV at 254 nm	Good absorbance for the phenyl group.
Injection Vol.	10 μ L	Balances sensitivity with the risk of column overloading.

- Data Analysis: Integrate all peaks in the chromatogram. Calculate the area percentage of the main peak to determine the purity of the sample.

Molecular Identity: Liquid Chromatography-Mass Spectrometry (LC-MS)

To unequivocally confirm the identity of the compound, we must verify its molecular weight. Coupling the HPLC method described above with a mass spectrometer (LC-MS) is the most efficient way to achieve this.

Expertise & Rationale: Electrospray Ionization (ESI) is a soft ionization technique ideal for this molecule, as it typically produces the protonated molecular ion $[M+H]^+$ with minimal

fragmentation.[3] This allows for a clear determination of the molecular weight. The expected monoisotopic mass of **(3S)-3-Benzylmorpholine-4-carboxamide** (C₁₂H₁₆N₂O₂) is approximately 220.12 Da. Therefore, we would expect to see a prominent ion at m/z 221.13 in the positive ion mode.

Protocol 3.1: LC-MS for Molecular Weight Confirmation

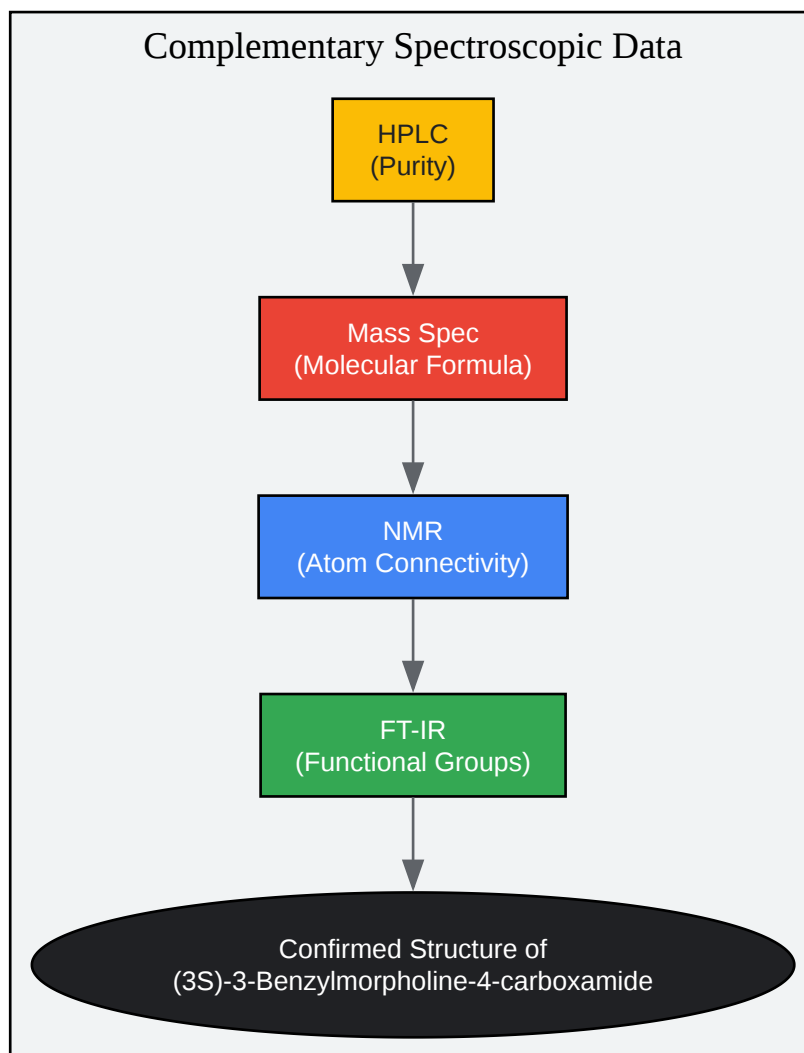
- Instrumentation: An HPLC system coupled to a single quadrupole or time-of-flight (TOF) mass spectrometer with an ESI source.
- Methodology:
 - Utilize the same HPLC conditions as in Protocol 2.1. The use of formic acid in the mobile phase is crucial as it facilitates protonation for ESI positive mode.
 - Divert the flow from the HPLC column to the ESI source.
- MS Parameters (Representative):

Parameter	Setting	Rationale
Ionization Mode	ESI, Positive	The molecule contains basic nitrogen atoms that are readily protonated.
Scan Range	m/z 50 - 500	Covers the expected molecular ion and potential fragments or adducts.
Capillary Voltage	3.5 kV	Typical voltage to create a stable electrospray.
Drying Gas Temp.	350 °C	To desolvate the ions efficiently.

- Expected Results: A mass spectrum corresponding to the main HPLC peak should show a base peak or a prominent peak at m/z 221.13 ± 0.1, confirming the molecular weight of the compound. Further fragmentation (MS/MS) can be performed to characterize the structure, with expected losses of the benzyl group or parts of the morpholine ring.[4][5]

Structural Elucidation: NMR and FT-IR Spectroscopy

While LC-MS confirms the molecular weight, it does not confirm the precise arrangement of atoms. NMR and FT-IR spectroscopy provide this crucial structural information.



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